

Technical Guide: Solubility of 3-Bromo-5-iodobenzaldehyde in Organic Solvents

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Compound of Interest

Compound Name: 3-Bromo-5-iodobenzaldehyde

Cat. No.: B070385

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Bromo-5-iodobenzaldehyde**. Due to the limited availability of public quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining its solubility in various organic solvents. The presented methodologies are standard laboratory practices suitable for generating reliable and reproducible solubility data essential for research and development.

Core Compound Properties

A summary of the known physical and chemical properties of **3-Bromo-5-iodobenzaldehyde** is presented in Table 1. Understanding these properties is crucial for designing and interpreting solubility experiments.

| Property | Value | Reference |
|---------------------------------------|------------------------------------|-----------|
| Molecular Formula | C ₇ H ₄ BrIO | [1][2] |
| Molecular Weight | 310.91 g/mol | [1][2] |
| CAS Number | 188813-09-4 | [1][2] |
| Appearance | Solid (form not specified) | [3] |
| Calculated LogP | 2.8662 | [1] |
| Topological Polar Surface Area (TPSA) | 17.07 Å ² | [1] |
| Hydrogen Bond Acceptors | 1 | [1] |
| Hydrogen Bond Donors | 0 | [1] |
| Rotatable Bonds | 1 | [1] |

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **3-Bromo-5-iodobenzaldehyde** in a given organic solvent using the gravimetric method. This method is robust, does not require complex instrumentation, and is based on precise mass measurements.

Objective: To determine the concentration of a saturated solution of **3-Bromo-5-iodobenzaldehyde** in a specific organic solvent at a controlled temperature.

Materials:

- **3-Bromo-5-iodobenzaldehyde** (high purity)
- Selected organic solvent(s) (analytical grade)
- Conical flasks or vials with stoppers
- Analytical balance (accurate to at least 0.1 mg)

- Thermostatic shaker bath or magnetic stirrer with temperature control
- Filtration apparatus (e.g., syringe filters with appropriate membrane, glass funnel with filter paper)
- Pre-weighed evaporating dishes or vials
- Oven or vacuum oven for drying
- Pipettes and other standard laboratory glassware

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **3-Bromo-5-iodobenzaldehyde** to a known volume of the selected organic solvent in a conical flask. The presence of undissolved solid is necessary to ensure the solution is saturated.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation. This timeframe helps ensure that the solution reaches equilibrium.
- Sample Withdrawal and Filtration:
 - After equilibration, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant liquid using a pipette. It is crucial to avoid transferring any solid particles.
 - Filter the withdrawn sample to remove any remaining microscopic solid particles. A syringe filter with a membrane compatible with the organic solvent is recommended.
- Gravimetric Analysis:

- Transfer the filtered, saturated solution to a pre-weighed evaporating dish.
- Record the total weight of the dish and the solution.
- Carefully evaporate the solvent. This can be done in a fume hood at room temperature or at a slightly elevated temperature, or in a vacuum oven for faster and more gentle drying.
- Once the solvent is fully evaporated, dry the remaining solid residue to a constant weight in an oven at a temperature below the compound's melting or decomposition point.
- Allow the dish to cool to room temperature in a desiccator before weighing.
- Record the final weight of the dish with the dry solid.

Calculations:

- Weight of the empty evaporating dish: W_1
- Weight of the dish + saturated solution: W_2
- Weight of the dish + dried solute: W_3
- Weight of the solute: $W_{\text{solute}} = W_3 - W_1$
- Weight of the solvent: $W_{\text{solvent}} = W_2 - W_3$
- Solubility (in g/100 g of solvent): $\text{Solubility} = (W_{\text{solute}} / W_{\text{solvent}}) * 100$

Alternative Method: UV-Vis Spectrophotometry

If **3-Bromo-5-iodobenzaldehyde** exhibits significant absorbance in the UV-Vis spectrum and the chosen solvent is transparent in that region, this method can be a high-throughput alternative to the gravimetric method.

Brief Protocol:

- Prepare a Calibration Curve: Create a series of standard solutions of **3-Bromo-5-iodobenzaldehyde** in the chosen solvent with known concentrations. Measure the

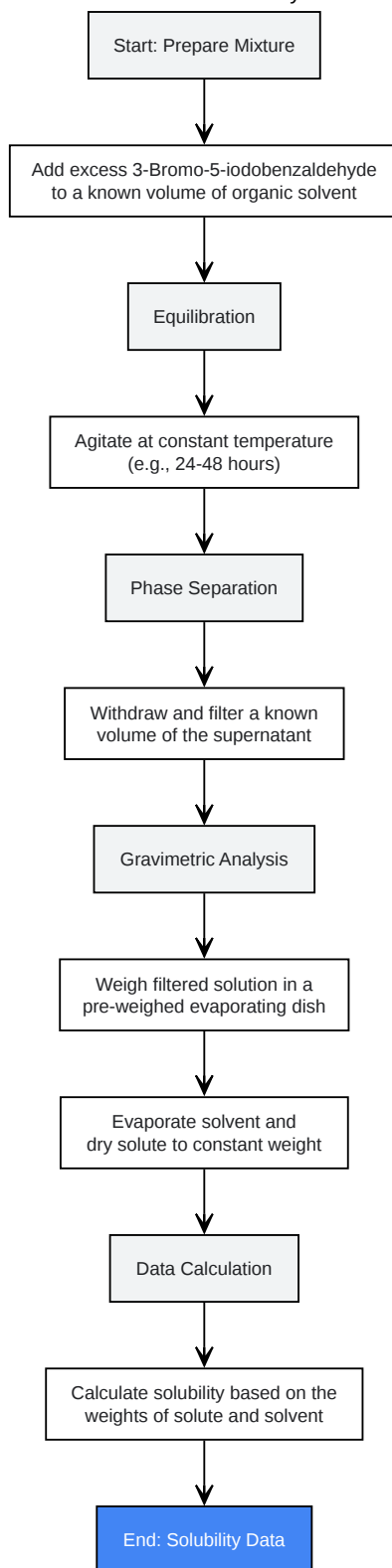
absorbance of each standard at the wavelength of maximum absorbance (λ_{max}) to generate a calibration curve (Absorbance vs. Concentration).

- **Prepare Saturated Solution:** Follow steps 1 and 2 of the gravimetric protocol to prepare a filtered, saturated solution.
- **Measure Absorbance:** Dilute the saturated solution with a known dilution factor to bring the absorbance within the linear range of the calibration curve. Measure the absorbance of the diluted solution at λ_{max} .
- **Calculate Concentration:** Use the equation of the line from the calibration curve to determine the concentration of the diluted solution. Multiply this by the dilution factor to find the concentration of the saturated solution, which represents the solubility.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **3-Bromo-5-iodobenzaldehyde**.

Workflow for Gravimetric Solubility Determination



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Caption: Gravimetric method workflow.

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- To cite this document: BenchChem. [Technical Guide: Solubility of 3-Bromo-5-iodobenzaldehyde in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070385#solubility-of-3-bromo-5-iodobenzaldehyde-in-organic-solvents]

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